

Core Chemical Profile and Hazard Assessment

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Compound of Interest

Compound Name:	Hexbutinol
CAS No.:	117828-61-2
Cat. No.:	B044552

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Understanding the intrinsic properties of **Hexbutinol** is fundamental to appreciating the necessity for meticulous disposal protocols. It is a tertiary acetylenic alcohol, a chemical class that demands specific handling due to its combined functionalities.[1]

Key Hazards:

- **Flammability:** **Hexbutinol** is a Category 3 flammable liquid with a flash point of approximately 38°C (100.4°F).[2][3] This means that at temperatures common in a laboratory environment, it can release enough vapor to form an ignitable mixture with air. Disposal procedures must rigorously exclude ignition sources.
- **Acute Toxicity & Irritation:** The compound is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4) and is a serious eye irritant (Category 1), capable of causing significant damage.[3]
- **Reactivity:** The terminal alkyne group presents a significant, often overlooked, hazard. Terminal alkynes can react with certain metals—notably copper, silver, mercury, and even brass fittings—to form highly unstable and explosive metal acetylides.[4] This reactivity dictates strict rules for waste segregation.
- **Environmental Hazard:** It is recognized as being harmful to aquatic life with long-lasting effects, mandating that it never be disposed of via the sanitary sewer system.[3][5]

Table 1: Physicochemical and Hazard Data for **Hexbutinol**

Property	Value	Source(s)
CAS Number	77-75-8	[2]
Molecular Formula	C ₆ H ₁₀ O	[1]
Appearance	Colorless to pale yellow liquid	[1]
Flash Point	~38°C (100.4°F)	[2]
GHS Hazard Codes	H226, H302, H318, H412	[3]
Primary Hazards	Flammable Liquid, Harmful if Swallowed, Serious Eye Damage, Chronic Aquatic Hazard	[3]

Regulatory Framework: Ensuring Compliance

The disposal of **Hexbutinol** is not merely a matter of good practice but a legal requirement governed by the Resource Conservation and Recovery Act (RCRA), which is enforced by the U.S. Environmental Protection Agency (EPA).[6]

- **Hazardous Waste Classification:** Due to its flash point being below 60°C (140°F), **Hexbutinol** waste is classified as an ignitable hazardous waste.
- **EPA Waste Code:** The applicable EPA hazardous waste code for ignitability is D001. This code must be used on all hazardous waste manifests and labels when disposing of pure or concentrated **Hexbutinol** waste.

Adherence to these regulations is critical for avoiding significant penalties and ensuring environmental protection. All disposal activities must be managed through the institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor.[5]

Pre-Disposal Safety: Critical Waste Segregation

The causality behind waste segregation is rooted in chemical incompatibility. Improperly mixed chemical waste streams can result in fire, explosion, or the release of toxic gases.

Critical Incompatibilities for **Hexbutinol** Waste:

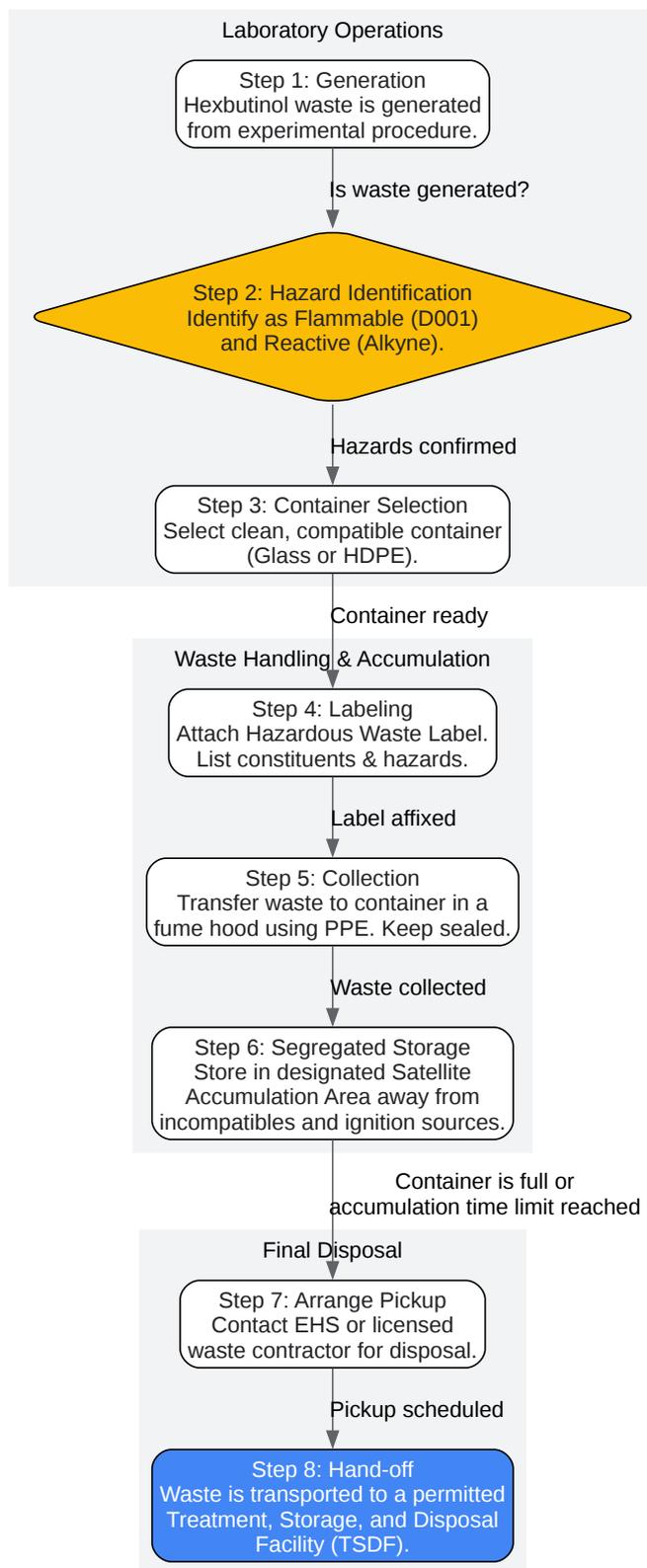
- Heavy Metal Salts: AVOID mixing **Hexbutinol** waste with solutions containing copper, silver, mercury, or lead salts to prevent the formation of explosive acetylides.[1][4]
- Strong Oxidizing Agents: (e.g., nitric acid, perchlorates, permanganates). Mixing can lead to a violent exothermic reaction, creating a significant fire or explosion hazard.[2]
- Strong Acids & Reducing Agents: These materials can catalyze vigorous, uncontrolled reactions.[2]
- Bases: Keep strong bases segregated from this waste stream.

Therefore, a dedicated waste stream for "Non-Halogenated Flammable Organic Solvents/Liquids" is appropriate for **Hexbutinol**, provided it is free from the contaminants listed above.

Step-by-Step Disposal Protocol

This protocol outlines the complete workflow from the point of generation to final hand-off for disposal. The process is designed to be a self-validating system of safety checks and balances.

Workflow for Hexbutinol Disposal



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Caption: Workflow for the safe disposal of **Hexbutinol** waste.

Detailed Procedural Steps:

- Personal Protective Equipment (PPE): Before handling **Hexbutinol** waste, at a minimum, wear standard laboratory PPE including a flame-resistant lab coat, safety glasses or goggles, and appropriate chemical-resistant gloves (e.g., nitrile).
- Select a Waste Container:
 - Choose a clean, dry container made of a compatible material such as borosilicate glass or high-density polyethylene (HDPE).[4][7] Ensure it has a screw-top cap that can be securely sealed.
 - The container must be in good condition, with no cracks or leaks.
 - Leave approximately 10% of the container volume as headspace to allow for vapor expansion.[8]
- Label the Container:
 - Before adding any waste, affix a "Hazardous Waste" label from your institution's EHS department.
 - Clearly write the full chemical name, "**Hexbutinol**" or "3-Methyl-1-pentyn-3-ol". Do not use abbreviations.
 - List all constituents, including solvents, by percentage.
 - Mark the appropriate hazard boxes: Ignitable/Flammable.
 - It is best practice to add a note: "Contains terminal alkyne - Do not mix with heavy metal waste." [4]
- Accumulate Waste:
 - Conduct all waste transfers inside a certified chemical fume hood to minimize inhalation exposure.[2]

- Use non-sparking tools (e.g., brass or bronze) and ensure proper grounding and bonding of containers if transferring larger quantities to prevent static discharge.[3]
- Keep the waste container closed at all times except when actively adding waste.[7]
- Store the Waste Container:
 - Store the sealed container in a designated and properly labeled Satellite Accumulation Area (SAA).
 - The SAA must be located away from heat sources, direct sunlight, and potential ignition sources (e.g., electrical outlets, motors).[2][9]
 - Ensure the container is stored in secondary containment (e.g., a chemical-resistant tray or tub) to contain any potential leaks.
- Final Disposal:
 - Once the container is full or reaches the institutional time limit for accumulation, contact your EHS office or designated hazardous waste management provider to schedule a pickup.[5]
 - Do not attempt to treat the chemical waste yourself (e.g., via neutralization or incineration) unless you are specifically trained and equipped to do so under an approved protocol. The most common and safest disposal route for flammable liquids is high-temperature incineration at a permitted facility.[8]

Emergency Procedures for Spills

In the event of a **Hexbutinol** spill, the immediate priority is to control ignition sources and prevent exposure.

- Alert Personnel: Immediately alert others in the area.
- Control Ignition Sources: If safe to do so, turn off any nearby equipment, open flames, or other sources of sparks.

- Contain the Spill: Use an inert absorbent material such as vermiculite, sand, or a commercial solvent spill pad to absorb the liquid.^[2] Do not use combustible materials like paper towels.
- Collect and Dispose: Carefully scoop the absorbed material into a compatible container. This spill cleanup debris must also be disposed of as D001 hazardous waste. Label the container accordingly and manage it as described in the protocol above.
- Ventilate: Ensure the area is well-ventilated to disperse flammable vapors.

By following this comprehensive guide, researchers, scientists, and drug development professionals can manage and dispose of **Hexbutinol** waste safely, responsibly, and in full compliance with federal regulations, reinforcing a culture of safety and environmental stewardship within the laboratory.

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